

Quantitative PCR Primers for Human SASS6 Gene: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: AS6

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Introduction

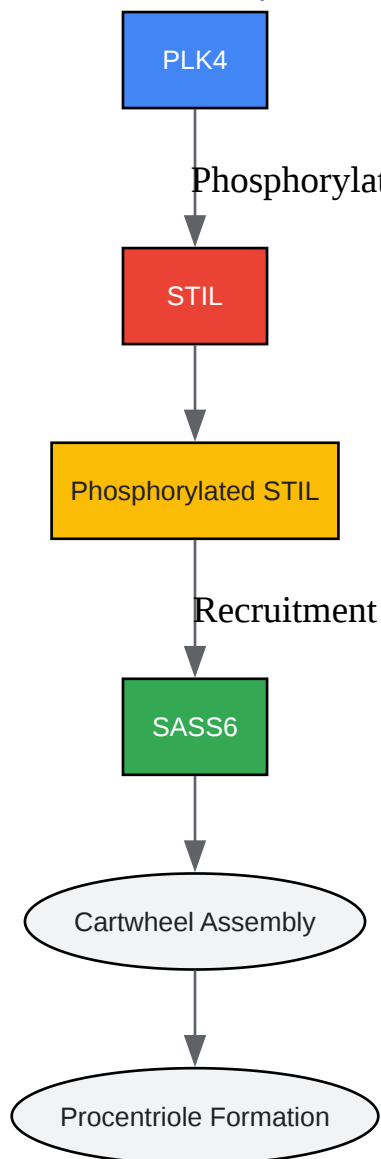
The Spindle Assembly Abnormal Protein 6 (SASS6) is a cornerstone protein in the intricate process of centriole duplication.^[1] As a critical component of the cartwheel structure, which establishes the nine-fold symmetry of the centriole, SASS6 plays a pivotal role in the formation of centrosomes and cilia.^[1] The precise regulation of SASS6 expression is paramount for maintaining genomic stability during cell division. Dysregulation of SASS6 has been implicated in various human diseases, including autosomal recessive primary microcephaly and certain cancers, making it a gene of significant interest in both basic research and therapeutic development.^[1]

Quantitative Polymerase Chain Reaction (qPCR) is a highly sensitive and specific technique for the quantification of gene expression. This document provides detailed application notes and protocols for the analysis of human SASS6 gene expression using qPCR, tailored for researchers, scientists, and drug development professionals.

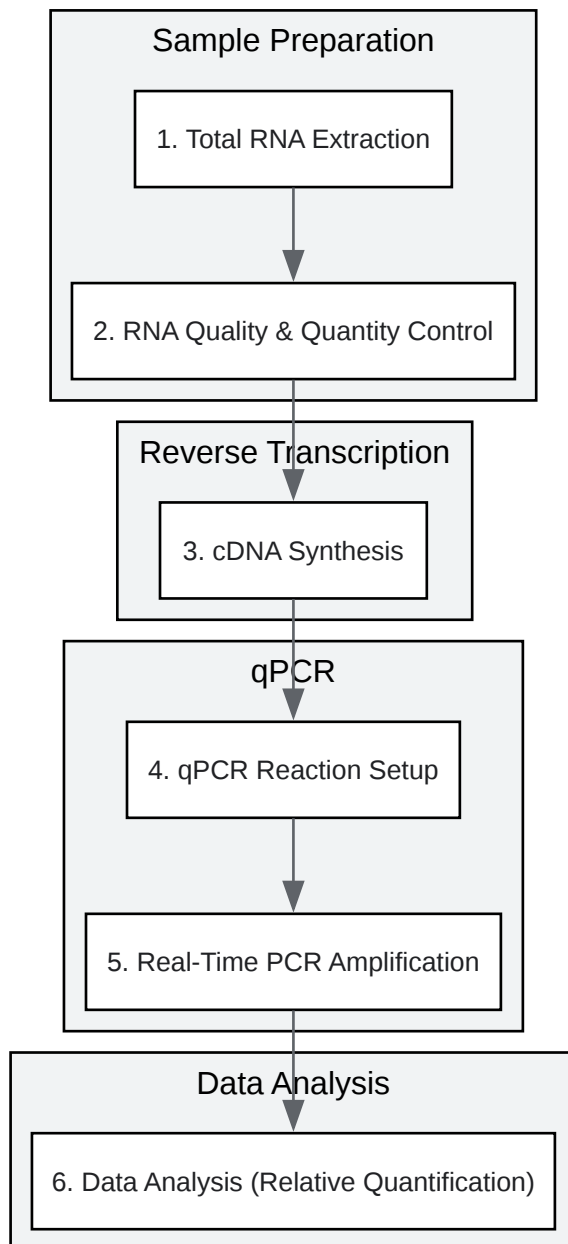
SASS6 Signaling Pathway in Centriole Duplication

The initiation of centriole duplication is a tightly regulated process orchestrated by a cascade of protein interactions. At the heart of this pathway is the Polo-like kinase 4 (PLK4), which acts as the master regulator. PLK4 initiates the process by phosphorylating the SCL/TAL1 interrupting locus (STIL) protein. This phosphorylation event creates a binding site on STIL for SASS6, facilitating its recruitment to the mother centriole. Subsequently, SASS6 molecules self-assemble into the characteristic cartwheel structure, which serves as the scaffold for the nascent procentriole.

SASS6 in Centriole Duplication Pathway



qPCR Experimental Workflow for SASS6 Gene Expression Analysis



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References

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